

Application Note: NMR Spectroscopy

Applications of 17 β -Estradiol-17-valerate-D4

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Compound of Interest

Compound Name: 17 β -Estradiol-17-valerate-D4

Cat. No.: B1165264

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Metrological Characterization, Isotopic Purity Assessment, and qNMR Certification

Abstract

17 β -Estradiol-17-valerate-D4 (E2V-D4) serves as a critical Internal Standard (IS) in clinical mass spectrometry assays for hormone replacement therapy (HRT) monitoring. While its primary utility lies in LC-MS/MS, Nuclear Magnetic Resonance (NMR) spectroscopy is the definitive technique for its metrological certification. This guide details the application of NMR for structural validation, isotopic enrichment analysis, and purity assignment (qNMR) of E2V-D4. It provides a self-validating workflow to ensure the integrity of this reference material before its deployment in bioanalysis.

Part 1: Molecular Context & NMR Rationale[1]

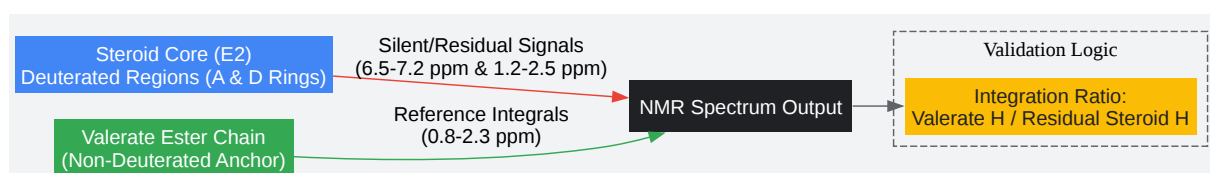
The Analyte

- Molecule: **17 β -Estradiol-17-valerate-D4** (typically labeled at positions 2, 4, 16, 16 or 2, 4, 17 on the steroid core).
- Role: A prodrug ester of estradiol, deuterated to act as a stable isotope-labeled internal standard.

- Why NMR? Mass spectrometry cannot easily distinguish between isomeric impurities or confirm the exact position of deuterium labeling without complex fragmentation studies. NMR provides:
 - Regiospecificity: Confirming the deuterium labels are at the correct carbon positions.
 - qNMR Purity: Establishing the absolute mass fraction purity (traceable to SI units) without requiring a reference standard of the same compound.
 - Molar Ratio Verification: Confirming the 1:1 stoichiometry of the valerate ester tail to the steroid core.

Structural Visualization & Labeling Logic

The following diagram illustrates the structural logic used to verify the molecule. The valerate tail acts as an internal "anchor" for integration because it is non-deuterated.



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Figure 1: Structural logic for NMR validation. The non-deuterated valerate chain serves as an intramolecular standard to quantify the extent of deuteration on the steroid core.

Part 2: Structural Characterization (Qualitative & Quantitative)

Spectral Assignment Strategy

To validate E2V-D4, one must compare it against the non-deuterated reference (E2V). The D4 labeling (typically C2, C4, C16, C16) results in the disappearance of specific signals.

Table 1: ¹H NMR Chemical Shift Comparison (600 MHz, CDCl₃)

Proton Position	Native E2V Shift (δ ppm)	Multiplicity	E2V-D4 (2,4,16,16-D4) Appearance	Diagnostic Value
H-1	7.18	Doublet (J=8.5 Hz)	Singlet (or broad s)	Loss of coupling to H-2 confirms D at C2.
H-2	6.63	dd (J=8.5, 2.5 Hz)	Silent (No Signal)	Absence confirms labeling at C2.
H-4	6.56	Doublet (J=2.5 Hz)	Silent (No Signal)	Absence confirms labeling at C4.
H-17	4.69	dd (J=9.0, 7.5 Hz)	Multiplet (simplified)	Coupling to H-16 disappears; signal narrows.
Valerate CH ₃	0.91	Triplet	Triplet (Unchanged)	Intramolecular Reference (3H).
Valerate CH ₂	2.34	Triplet	Triplet (Unchanged)	Confirmation of ester linkage.
H-18 (Me)	0.82	Singlet	Singlet (Slight upfield)	Chemical shift isotope effect (~0.005 ppm).

Isotope Effects

- Primary Isotope Effect: Complete disappearance of signals at deuterated positions.
- Secondary Isotope Effect: Neighboring protons (e.g., H-1) will show a slight upfield shift (lower ppm) and a collapse of fine coupling structure due to the removal of ¹H-¹H scalar coupling.

- **¹³C NMR Impact:** Carbon atoms attached to Deuterium will appear as triplets (spin-spin coupling with D, spin=1) with significantly reduced intensity due to the lack of Nuclear Overhauser Effect (NOE) and long relaxation times.

Part 3: Protocol A - Isotopic Enrichment Calculation

Objective: Determine the percentage of molecules that are fully deuterated (D₄) versus partially labeled (D₀-D₃).

Materials

- Solvent: CDCl₃ (99.8% D) + 0.03% TMS.
- Instrument: 500 MHz NMR or higher.

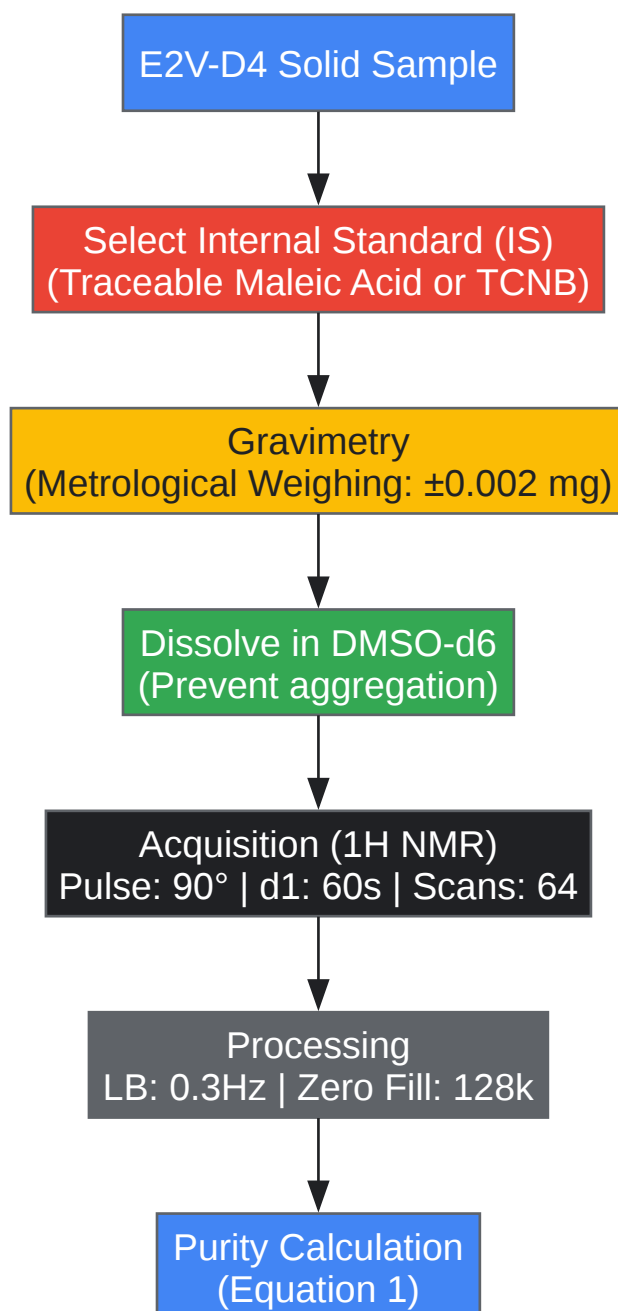
Step-by-Step Protocol

- Acquisition: Acquire a standard ¹H spectrum with d1 (relaxation delay) set to 5 seconds to ensure full relaxation of the valerate methyl protons.
- Phasing/Baseline: Apply precise manual phasing and zeroth-order baseline correction.
- Integration (Reference): Set the integral of the Valerate Terminal Methyl (0.91 ppm) to exactly 3.00.
- Integration (Target): Integrate the region where H-2 (6.63 ppm) and H-4 (6.56 ppm) would normally appear.
- Calculation:
 - If the residual integral at 6.63 ppm is 0.03, then 1% of the sample contains Hydrogen at position 2.
 - Formula:
- Validation: Check the H-1 signal. If it remains a doublet, C2 is not deuterated. If it is a sharp singlet, C2 is fully deuterated.

Part 4: Protocol B - qNMR for Purity Assessment

Objective: Establish the mass fraction purity of the E2V-D4 solid material. This value is required to prepare accurate stock solutions for LC-MS.

Workflow Diagram



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Figure 2: qNMR Certification Workflow. Critical control points are the weighing accuracy and the relaxation delay (d1) during acquisition.

Detailed Methodology

1. Internal Standard Selection:

- Recommended IS: 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB) or Maleic Acid.
- Reason: These provide singlet signals in the aromatic region (>7.5 ppm) or downfield region, avoiding overlap with the steroid envelope (0.5–2.5 ppm) and the residual solvent peak.

2. Sample Preparation:

- Weigh approx. 10 mg of E2V-D4 and 5 mg of Internal Standard into the same vial using a micro-balance (readability 0.001 mg).
- Dissolve in 0.6 mL DMSO-d6 (preferred over CDCl3 to prevent evaporation errors during handling).

3. Acquisition Parameters (Critical):

- Pulse Angle: 90° (maximize signal).
- Relaxation Delay (d1): 60 seconds.
 - Why? Steroid methyl protons have long T1 relaxation times (often 3-5 seconds). For quantitative accuracy (99.9%), d1 must be $> 5 \times T1$.
- Spectral Width: 20 ppm (to catch all IS signals).
- Scans: 32 or 64 (sufficient for S/N > 150:1).

4. Calculation: Calculate purity (

) using the standard qNMR equation:

- : Integrated area.

- : Number of protons (e.g., 3 for Valerate CH₃, 2 for Maleic Acid).
- : Molecular Weight (E2V-D4 = ~360.5 g/mol).^[1]
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- : Mass weighed.^[2]

Self-Validating Check

To ensure the qNMR result is valid, calculate the purity using two different signals from the analyte:

- Signal A: The Valerate Methyl (0.91 ppm, 3H).
- Signal B: The C18 Methyl (0.82 ppm, 3H).
- Pass Criteria: The calculated purity from Signal A and Signal B must agree within < 1.0%. If they diverge, it indicates impurity overlap or incomplete relaxation.

References

- Holzgrabe, U., et al. (2014).^[2] "Importance of Purity Evaluation and the Potential of Quantitative ¹H NMR as a Purity Assay." Journal of Medicinal Chemistry.
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- Cayman Chemical. "Estradiol Valerate Product Information & Spectral Data."
- Simmler, C., et al. (2014).^[2] "Universal Quantitative NMR Analysis of Complex Natural Samples." Current Opinion in Biotechnology.
- NIST. "Standard Reference Materials for qNMR."

Disclaimer: This protocol is intended for research and development use. All Certified Reference Materials (CRMs) should be handled according to their specific Safety Data Sheets (SDS).

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